

# Application Notes and Protocols for Dibutyl Phosphate in Metal Extraction

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## Compound of Interest

Compound Name: *Dibutyl phosphate*

Cat. No.: *B049430*

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## Introduction

**Dibutyl phosphate** (DBP), an organophosphorus compound, is a versatile and effective extractant in the field of hydrometallurgy and chemical processing. While often recognized as a degradation product of tributyl phosphate (TBP) in nuclear fuel reprocessing, DBP itself exhibits powerful chelating properties that make it a primary choice for the selective extraction of various metals. Its unique chemical structure allows for the formation of stable complexes with a range of metal ions, facilitating their separation from aqueous solutions into an organic phase.<sup>[1]</sup>

This document provides detailed application notes and a generalized protocol for the use of DBP in metal extraction, with a focus on its application for rare earth elements (REEs) and other valuable metals like uranium and zirconium.<sup>[1][2]</sup>

## Principle of Extraction

The extraction of metals using DBP is based on a cation exchange mechanism. The acidic proton of the phosphoric acid group in the DBP molecule is exchanged for a metal cation ( $M^{n+}$ ), forming a neutral metal-DBP complex that is soluble in an organic diluent. The general equilibrium for the extraction can be represented as:



The efficiency of this extraction is highly dependent on several factors, including the pH of the aqueous phase, the concentration of the extractant, the nature of the diluent, temperature, and the contact time between the two phases.

## Applications

**Dibutyl phosphate** is a key extractant in several specialized industrial sectors:

- **Uranium and Thorium Extraction:** DBP is instrumental in the extraction and purification of uranium and thorium from ore leachates in the nuclear fuel cycle.<sup>[1]</sup> It readily complexes with uranyl ions, enabling their efficient transfer from an aqueous to an organic phase.<sup>[1]</sup>
- **Rare Earth Element (REE) Separation:** DBP's capabilities extend to the extraction of valuable rare earth elements.<sup>[1]</sup> The subtle differences in the stability of the DBP complexes with different REEs allow for their separation from one another.
- **Zirconium Extraction:** DBP is a potent extractant for zirconium.<sup>[2]</sup> In some processes, zirconium salt of dibutyl phosphoric acid (ZS-HDBP) is used for the separation of transplutonium and rare-earth elements from high-level waste.<sup>[3]</sup>

## Quantitative Data on Metal Extraction with DBP

The following table summarizes key quantitative data from various studies on metal extraction using organophosphorus extractants, including conditions analogous to DBP extraction.

Metal Ion(s)	Extractant System	Aqueous Phase Conditions	Organic Phase Conditions	Key Findings	Reference
Nd, Ce, La, Y	Tributyl Phosphate (TBP) in Kerosene	[H <sup>+</sup> ] of 0.63 mol L <sup>-1</sup>	3.65 mol L <sup>-1</sup> TBP	Extraction efficiencies: ~95% for Nd, 90% for Ce, 87% for La, and 80% for Y.	[4]
Zr	Dibutyl Phosphoric Acid (HDBP) in 30% TBP	Nitric Acid Solution	0 to 0.08 mol/L HDBP	Distribution coefficients for Zirconium (DZr) increase 1000-2000 times with increasing HDBP concentration.	[2]
U(VI)	Dibutyl Phosphate (HDBP)	Uranyl Nitrate Solution	HDBP in n-dodecane	The distribution ratio of U(VI) increases with an increase in HDBP content in the organic phase.	
REEs and TPEs	Zirconium salt of Dibutyl Phosphoric Acid (ZS-	1-3 mol/L HNO <sub>3</sub>	Zr:HDBP ratio of 1:9	Effective for recovery of REEs and Transplutonium	[5][6]

	HDBP) in TBP			m Elements (TPEs) from simulated high-level waste.
Dy(III)	Di-(2-ethylhexyl) phosphoric acid (D2EHPA)	-	0.05 M D2EHPA	Maximum extraction efficiency of 99.6%. [7]

## Experimental Protocol: General Procedure for Metal Extraction using Dibutyl Phosphate

This protocol outlines a general laboratory-scale procedure for the batch extraction of a metal ion from an aqueous solution using DBP.

### 1. Materials and Reagents:

- Organic Phase:
  - Dibutyl phosphate** (DBP), analytical grade
  - Diluent (e.g., kerosene, dodecane, n-hexane)
- Aqueous Phase:
  - Metal salt (e.g., neodymium nitrate, uranyl nitrate)
  - Acid (e.g., nitric acid, hydrochloric acid) for pH adjustment
  - Deionized water
- Stripping Solution:
  - Dilute strong acid (e.g., 1 M nitric acid) or a suitable complexing agent.

- Equipment:
  - Separatory funnels
  - Mechanical shaker (optional, for consistency)
  - pH meter
  - Analytical instrumentation for metal concentration determination (e.g., ICP-OES, AAS)

## 2. Preparation of Solutions:

- Organic Phase Preparation: Prepare the desired concentration of DBP in the chosen diluent. For example, to prepare a 1 M DBP solution, dissolve the appropriate molar mass of DBP in the diluent to the final volume.
- Aqueous Feed Preparation: Dissolve a known quantity of the metal salt in deionized water to achieve the desired metal concentration. Adjust the pH of the aqueous solution to the optimal level for the specific metal extraction using a suitable acid.

## 3. Extraction Procedure:

- Place equal volumes of the prepared aqueous feed and the organic phase into a separatory funnel (e.g., 25 mL of each for a 1:1 phase ratio).
- Stopper the funnel and shake vigorously for a predetermined time (e.g., 5-15 minutes) to ensure thorough mixing and to allow the system to reach equilibrium. A mechanical shaker can be used for reproducibility.
- Allow the two phases to separate completely. The less dense organic phase will typically be the upper layer.
- Carefully drain the lower aqueous phase (raffinate) into a labeled beaker.
- Collect the upper organic phase (loaded solvent) into a separate labeled beaker.
- Take representative samples from the initial aqueous feed, the raffinate, and the loaded organic phase for metal concentration analysis.

#### 4. Stripping Procedure (Metal Recovery):

- To recover the extracted metal from the loaded organic phase, a stripping step is performed.
- Place the loaded organic phase into a clean separatory funnel.
- Add a specific volume of the stripping solution to the funnel.
- Shake the funnel for a sufficient duration to allow the metal ions to transfer back into the new aqueous phase.
- Allow the phases to separate and collect the aqueous strip solution (containing the purified metal) and the stripped organic phase. The stripped DBP can potentially be recycled for subsequent extractions after appropriate treatment.

#### 5. Analysis:

- Determine the concentration of the metal in the initial aqueous feed, the raffinate, the loaded organic phase, and the aqueous strip solution using a suitable analytical technique.
- Calculate the distribution coefficient (D) and the extraction efficiency (%E) using the following equations:

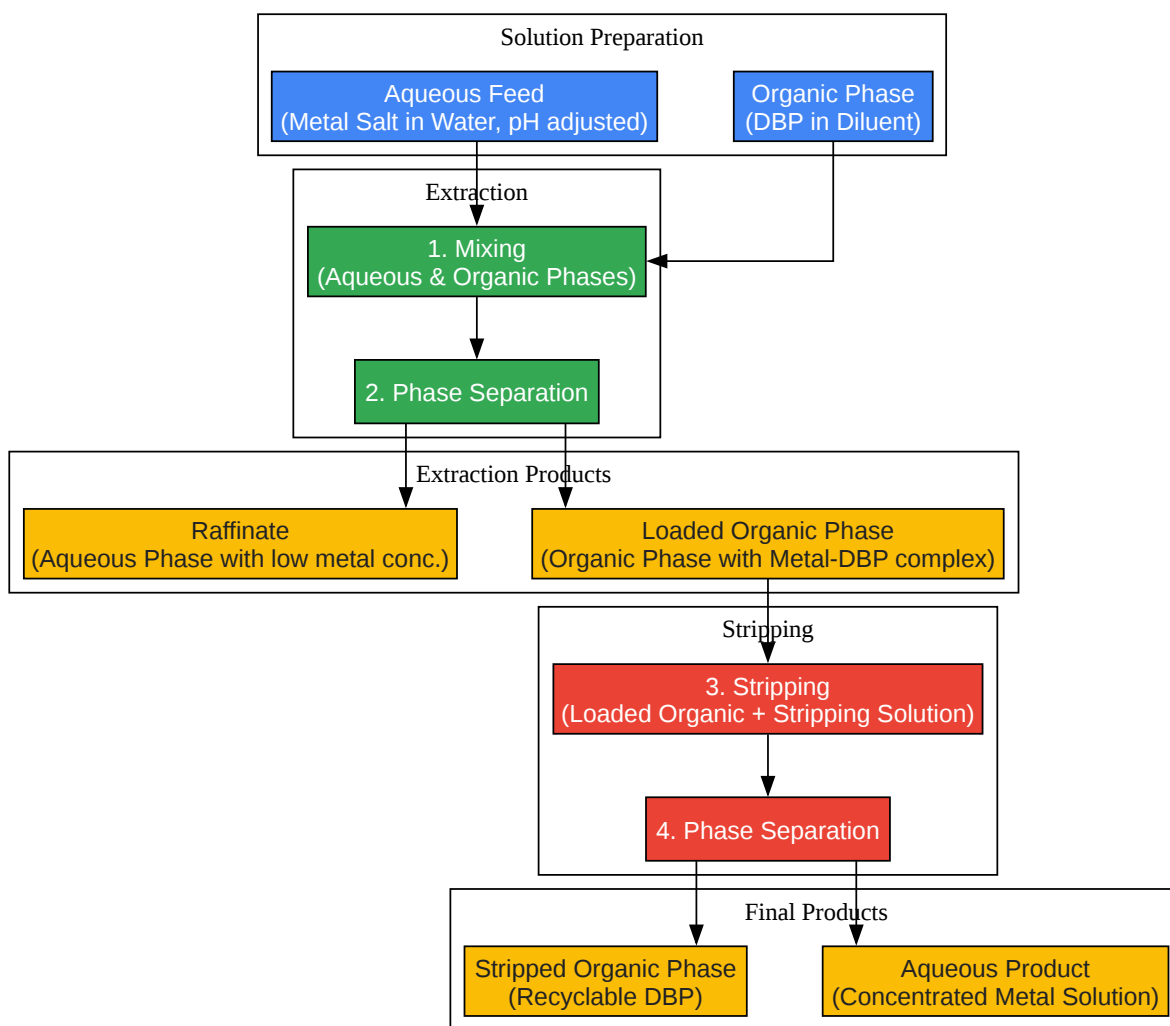
$$D = [\text{Metal}]_{\text{org}} / [\text{Metal}]_{\text{aq}}$$

$$\%E = (D / (D + V_{\text{aq}}/V_{\text{org}})) * 100$$

Where:

- $[\text{Metal}]_{\text{org}}$  is the metal concentration in the organic phase at equilibrium.
- $[\text{Metal}]_{\text{aq}}$  is the metal concentration in the aqueous phase at equilibrium.
- $V_{\text{aq}}$  is the volume of the aqueous phase.
- $V_{\text{org}}$  is the volume of the organic phase.

## Visualized Workflow

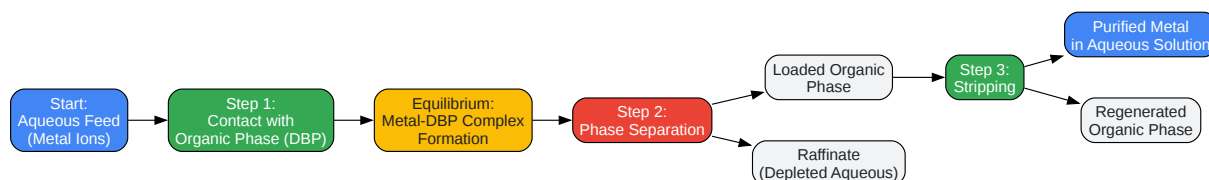


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Caption: Workflow for metal extraction using **Dibutyl Phosphate**.

## Signaling Pathway of Extraction

The following diagram illustrates the logical relationship of the key steps in the solvent extraction process.



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Caption: Logical steps in the DBP metal extraction and stripping process.

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